

Personal protective equipment for handling (+)-Tomoxetine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Tomoxetine

Cat. No.: B194884

[Get Quote](#)

Essential Safety and Handling Guide for (+)-Tomoxetine

This guide provides crucial safety protocols and logistical information for the handling and disposal of **(+)-Tomoxetine** (also known as Atomoxetine hydrochloride) in a laboratory setting. Adherence to these procedural steps is vital for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Risk Assessment

(+)-Tomoxetine is a hazardous substance that requires careful handling. Key hazards identified from safety data sheets include:

- Acute Toxicity: Toxic if swallowed and fatal if inhaled as a dust or mist.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage: Causes severe eye damage upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Target Organ Toxicity: May cause drowsiness or dizziness with a single exposure and may cause damage to organs (specifically the liver) through prolonged or repeated exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Skin Irritation: May cause skin irritation.[4] In an aqueous medium, it can be corrosive to the skin.[2]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is essential when working with **(+)-Tomoxetine**. The following workflow outlines the necessary steps from preparation to post-handling procedures.

1. Preparation and Engineering Controls:

- Ventilation: Always handle **(+)-Tomoxetine** in a well-ventilated area. A laboratory hood, ventilated enclosure, or glove box is strongly recommended to minimize inhalation risk.[2][4][5]
- Emergency Equipment: Ensure a safety shower and an eyewash station are readily accessible and operational before beginning any work.[6]
- Avoid Dust: Implement procedures to avoid the formation of dust and aerosols.[4][6][7]

2. Personal Protective Equipment (PPE): Proper PPE is the primary barrier against exposure. The following equipment is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][6][7] If there is a potential for splashing, a face shield should also be worn.[5]
- Hand Protection: Wear suitable chemical-impermeable gloves tested according to standards such as EN 374.[4][7] Gloves must be inspected for integrity before each use. Always wash hands thoroughly after removing gloves.[7][8]
- Body Protection: A lab coat or impervious clothing is required to prevent skin contact.[6][9]
- Respiratory Protection: If engineering controls are insufficient to control airborne dust or if occupational exposure limits are likely to be exceeded, a NIOSH-approved respirator must be used.[5][7][8]

3. Safe Handling Practices:

- Avoid all direct contact with the substance.[\[2\]](#)
- Weigh the compound in a ventilated enclosure to control dust.
- Do not eat, drink, or smoke in the laboratory area where **(+)-Tomoxetine** is being handled.[\[1\]](#)
[\[4\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[4\]](#)[\[8\]](#)

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- The recommended storage temperature is often refrigerated at 2–8 °C.[\[4\]](#)
- Store in a locked cabinet or area to restrict access.[\[2\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[9\]](#)

Quantitative Data Summary

The following table summarizes key quantitative safety and physical data for **(+)-Tomoxetine** hydrochloride.

Parameter	Value	Reference
Occupational Exposure Limit (Lilly LEG)	38 µg/m ³ (8-hr TWA) / 25 µg/m ³ (12-hr TWA)	[5]
UN Number (Transport)	2811 (Toxic solid, organic, n.o.s.)	[2]
Melting Point	166 - 168 °C	[9]
Boiling Point	389 °C at 760 mmHg	[6]
Molecular Formula	C ₁₇ H ₂₁ NO · HCl	[9]
Molecular Weight	291.82 g/mol	[9]

Emergency Procedures

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. Seek emergency medical help.[7][8]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water.[8]
- Eye Contact: Immediately rinse with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2][7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a poison control center or doctor immediately.[2][7]
- Spills: Evacuate the area. Wear full PPE, including respiratory protection. Avoid generating dust. Take up the material mechanically (e.g., with a HEPA-filtered vacuum) or by carefully wetting it and mopping.[8] Place the spilled material into a suitable, closed container for disposal.[4][7]

Disposal Plan

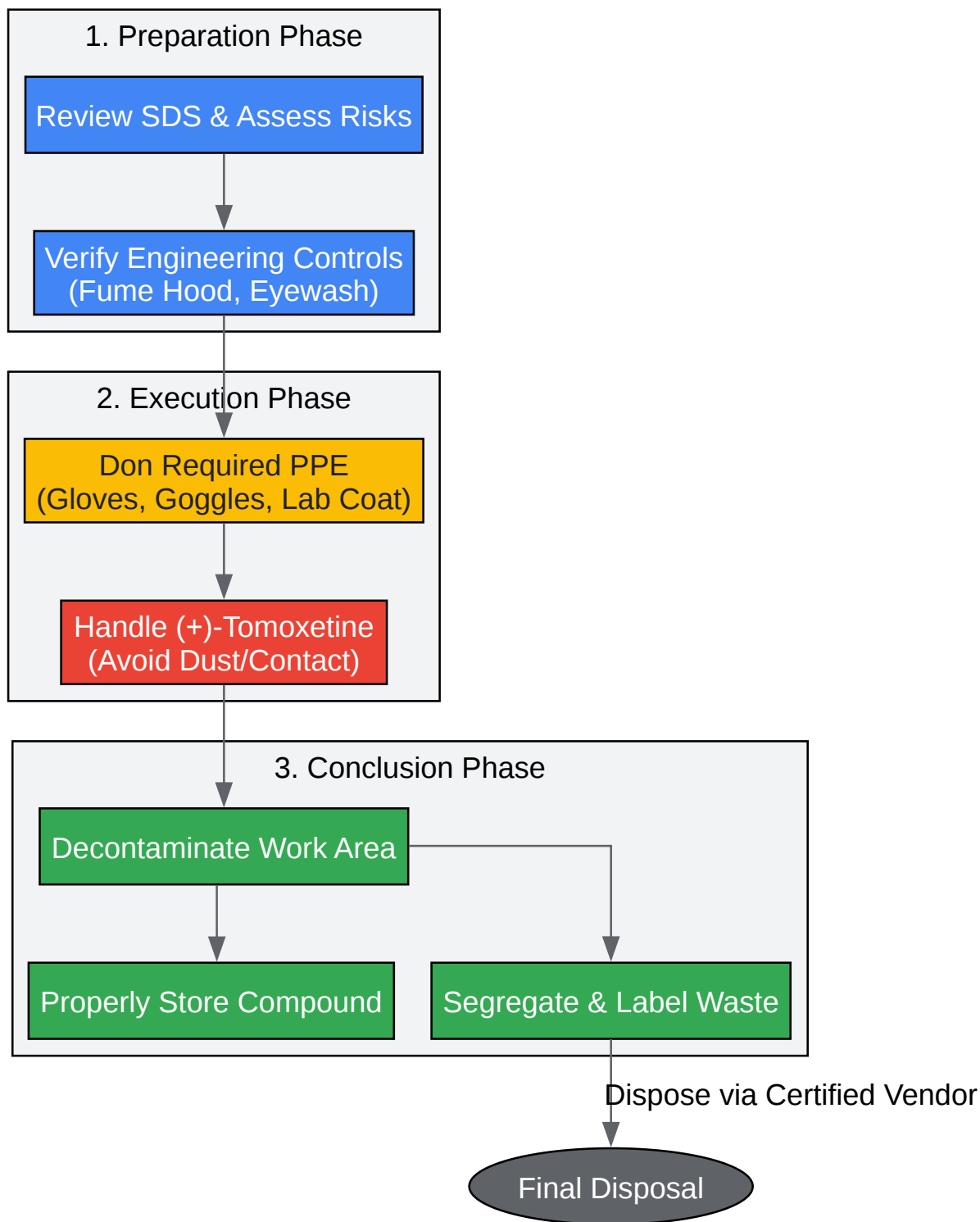
(+)-Tomoxetine and its containers must be disposed of as hazardous waste.

- Waste Collection: Collect all waste material in properly labeled, sealed containers.[7]

- Environmental Protection: Do not allow the substance to enter drains, sewers, or waterways, as it is very toxic to aquatic life.[2][7]
- Disposal Method: Dispose of contents and containers in accordance with all applicable local, regional, and national regulations through a licensed hazardous waste disposal company.[2][10] Do not dispose of in household trash.

Procedural Workflow Diagram

The following diagram illustrates the essential workflow for safely handling **(+)-Tomoxetine** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **(+)-Tomoxetine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. targetmol.com [targetmol.com]
- 2. sds.edqm.eu [sds.edqm.eu]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. carlroth.com [carlroth.com]
- 5. ehs.lilly.com [ehs.lilly.com]
- 6. szabo-scandic.com [szabo-scandic.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. camberpharma.com [camberpharma.com]
- 9. fishersci.com [fishersci.com]
- 10. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (+)-Tomoxetine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b194884#personal-protective-equipment-for-handling-tomoxetine\]](https://www.benchchem.com/product/b194884#personal-protective-equipment-for-handling-tomoxetine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com